

Safety precautions for handling tert-butyl mercaptan in the lab.

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Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: *B031775*

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Technical Support Center: Safe Handling of tert-Butyl Mercaptan

This guide provides essential safety information, troubleshooting advice, and detailed protocols for the safe handling of **tert-butyl mercaptan** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **tert-butyl mercaptan**?

A1: **Tert-butyl mercaptan** is a highly flammable liquid and vapor.^{[1][2]} It can cause skin and eye irritation, and may cause an allergic skin reaction.^{[1][3]} Inhalation may lead to respiratory irritation, drowsiness, or dizziness.^[3] It is also toxic to aquatic life with long-lasting effects.^{[1][3]} The substance has a very strong, repulsive odor.^{[1][3]}

Q2: What are the immediate first aid procedures in case of exposure?

A2:

- Inhalation: Remove the individual to fresh air. If they are not breathing, administer artificial respiration and seek immediate medical attention.^[4]

- Skin Contact: Immediately wash the affected area with plenty of water for at least 15 minutes.[4] Remove contaminated clothing and wash it before reuse.[3][5] If skin irritation or a rash develops, seek medical attention.[6]
- Eye Contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes.[4] Remove contact lenses if present and easy to do.[3] Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting.[1] Clean the mouth with water and get immediate medical attention.[4][6]

Q3: What should I do in case of a small spill of **tert-butyl mercaptan**?

A3: For a small spill, first eliminate all ignition sources.[7] Wear appropriate personal protective equipment (PPE), including respiratory protection. Absorb the spill with a non-combustible absorbent material like sand, earth, or vermiculite.[3][7] Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[4][7]

Q4: Can I pour **tert-butyl mercaptan** waste down the drain?

A4: No, you must not dispose of **tert-butyl mercaptan** waste down the drain. It is toxic to aquatic life and can cause long-term adverse effects in the aquatic environment.[1][4] All waste must be disposed of in accordance with local, state, and federal regulations.

Troubleshooting Guides

Problem: I can smell a strong, unpleasant odor in the lab.

- Possible Cause: There may be a leak from a container or experimental setup. The odor threshold for **tert-butyl mercaptan** is extremely low.
- Solution:
 - Immediately check all containers and connections for any signs of leakage.
 - Ensure that all work is being conducted in a properly functioning chemical fume hood.
 - Verify that the fume hood sash is at the appropriate height.

- If a leak is found, follow the spill cleanup procedures outlined in the experimental protocols.
- If the source of the odor cannot be identified and persists, evacuate the area and inform the lab supervisor or safety officer.

Problem: My skin has come into contact with **tert-butyl mercaptan**.

- Immediate Action:
 - Proceed immediately to the nearest safety shower or sink.
 - Wash the affected area thoroughly with soap and water for at least 15 minutes.[\[4\]](#)
 - Remove any clothing that was contaminated.
- Follow-up:
 - Seek medical attention if any irritation, redness, or rash develops.[\[6\]](#)
 - Report the incident to your supervisor.

Quantitative Data Summary

Property	Value
Molecular Formula	C4H10S [1] [3]
Molecular Weight	90.18 g/mol [4]
Boiling Point	62 - 65 °C (143.6 - 149 °F) [4]
Flash Point	-24 °C (-11.2 °F) [4]
Specific Gravity	0.800 [4]
Vapor Density	3.0 (Air = 1) [4]

Experimental Protocols

Personal Protective Equipment (PPE)

Before beginning any work with **tert-butyl mercaptan**, ensure the following PPE is worn:

- Eye Protection: Tightly fitting safety goggles.[\[1\]](#)[\[3\]](#)
- Hand Protection: Chemical-resistant gloves (discuss suitability with the glove manufacturer).
[\[1\]](#)
- Respiratory Protection: An air-purifying respirator for organic vapors is recommended if engineering controls are not sufficient.[\[2\]](#)[\[3\]](#)
- Body Protection: A flame-retardant lab coat and closed-toe shoes are required.

Weighing and Dispensing Protocol

- All weighing and dispensing of **tert-butyl mercaptan** must be performed inside a certified chemical fume hood.
- Ensure all potential ignition sources are removed from the work area.[\[1\]](#)[\[3\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Carefully open the container, as it may be under pressure.[\[1\]](#)
- Dispense the required amount slowly and carefully to avoid splashing.
- Securely close the container immediately after use.[\[1\]](#)[\[3\]](#)

Spill Cleanup Protocol

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[\[1\]](#)[\[3\]](#)
- Don PPE: Wear the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.

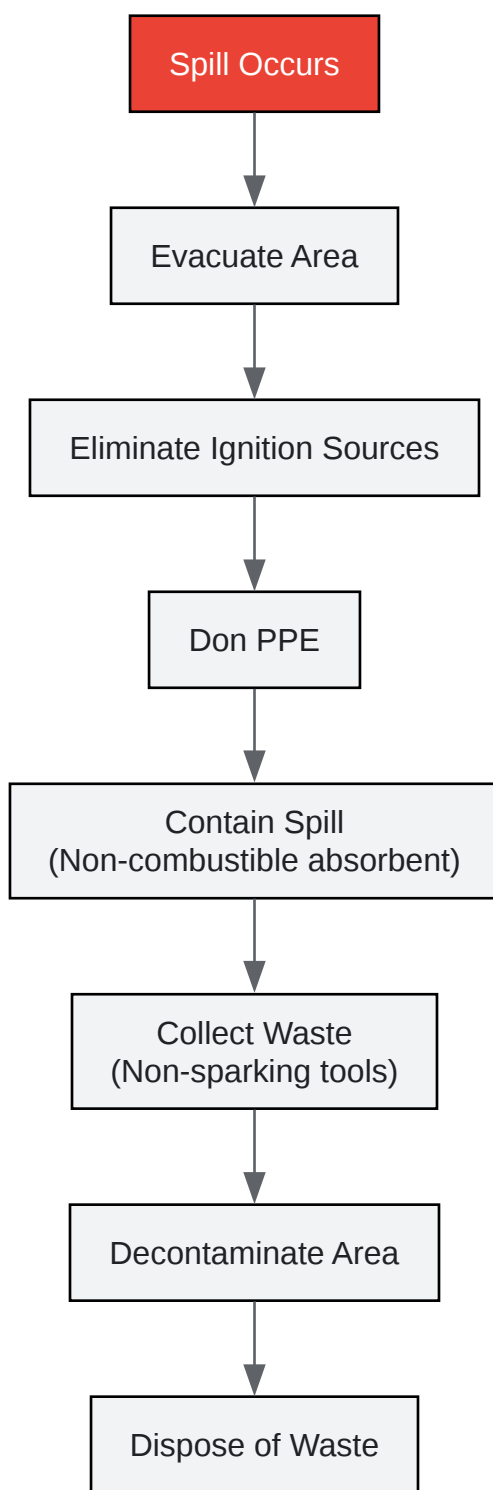
- Contain the Spill: Use a non-combustible absorbent material such as sand, earth, or vermiculite to contain the spill.[3][7]
- Absorb and Collect: Carefully absorb the spilled material. Use non-sparking tools to collect the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.[4][7]
- Decontaminate: Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Dispose of Waste: Dispose of all contaminated materials as hazardous waste in accordance with institutional and regulatory guidelines.

Visualizations



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Caption: Standard operating procedure for handling **tert-butyl mercaptan**.



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Caption: Emergency response workflow for a **tert-butyl mercaptan** spill.

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